

Spectroscopic Characterization of cis-p-Menthane-4-amine: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *p*-Menthane-4-amine, *cis*-(8*ci*)

CAS No.: 802828-84-8

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Executive Summary

The accurate structural elucidation of terpene-derived chiral amines is a critical bottleneck in the development of novel resolving agents, chiral auxiliaries, and neuroactive drug candidates. *cis*-*p*-Menthane-4-amine (1-isopropyl-4-methylcyclohexan-1-amine) presents a unique analytical challenge due to its rigid stereocenter and the basicity of its primary amine group.

As a Senior Application Scientist, I have designed this whitepaper to move beyond basic spectral assignments. This guide provides a self-validating, causally-driven framework for the spectroscopic characterization of *cis*-*p*-menthan-4-amine, integrating conformational logic with advanced Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FT-IR), and Mass Spectrometry (MS) workflows.

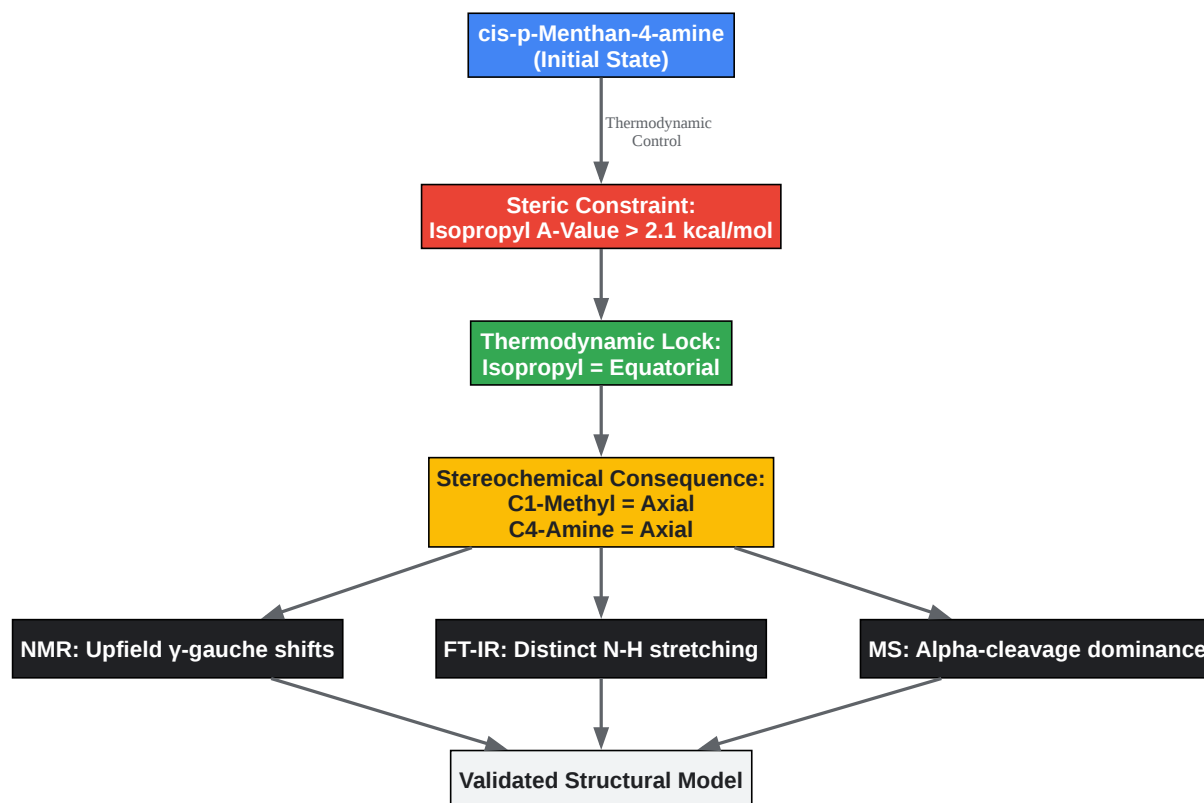
Structural & Conformational Framework

Before interpreting any spectral data, one must establish the thermodynamic reality of the molecule. In the *cis*-1,4-disubstituted cyclohexane system of *cis*-*p*-menthan-4-amine, the C1-

methyl and C4-isopropyl groups are oriented cis to one another.

The Causality of Conformation: The bulky isopropyl group possesses a significant conformational free energy (A-value ≈ 2.15 kcal/mol). To minimize severe 1,3-diaxial steric clashes, the isopropyl group overwhelmingly locks itself into the equatorial position^[1]. Because the C1-methyl is cis to the C4-isopropyl, the C1-methyl is forced into the axial position. Consequently, the primary amine at C4 (which shares the carbon with the equatorial isopropyl group) is strictly forced into the axial orientation^[2].

This rigid conformational locking dictates the spatial relationship of the nitrogen lone pair to the ring protons, fundamentally defining the NMR shielding environment and the IR vibrational degrees of freedom.



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Caption: Analytical workflow and conformational logic for cis-p-menthan-4-amine characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy Diagnostic Rationale

The primary challenge in amine NMR is the rapid exchange of N-H protons and the potential for the amine to act as a nucleophile with trace impurities (e.g., forming carbamates with atmospheric CO₂). Low-temperature NMR is historically critical for resolving conformers in flexible rings[3], but due to the rigid nature of cis-p-menthan-4-amine, room-temperature acquisition in strictly anhydrous, acid-free solvents is sufficient.

The axial orientation of the amine group induces a characteristic γ-gauche effect, causing an upfield ¹³C shift (shielding) of the C2 and C6 ring carbons compared to an equatorial amine analog[3].

Table 1: Predictive ¹H and ¹³C NMR Assignments (CDCl₃, 298 K)

Nucleus	Position	Expected Shift (ppm)	Multiplicity	Diagnostic Rationale
^{13}C	C4 (Quat.)	52.0 - 55.0	Singlet	Deshielded by the directly attached electronegative nitrogen atom.
^{13}C	C2, C6	28.0 - 32.0	Singlet	Upfield shift due to γ -gauche interaction with the axial amine[3].
^{13}C	C8 (Isopropyl)	33.0 - 36.0	Singlet	Methine carbon of the equatorial isopropyl group.
^1H	-NH ₂	1.10 - 1.50	Broad Singlet	Highly variable based on concentration and H-bonding; disappears upon D ₂ O shake.
^1H	C1-CH ₃	0.90 - 1.05	Doublet (J $\approx$ 6.5 Hz)	Axial methyl group; distinct from the isopropyl methyls.
^1H	C9, C10 (Iso)	0.85 - 0.95	Doublet (J $\approx$ 6.8 Hz)	Diastereotopic methyls of the isopropyl group; integrates to 6H.

Vibrational Spectroscopy (FT-IR)

Diagnostic Rationale

FT-IR is utilized primarily to confirm the presence of the primary amine and to assess the hydrogen-bonding network. The IR spectra of p-menthane series amines exhibit highly characteristic N-H stretching vibrations in the 3300-3350 cm^{-1} region[4].

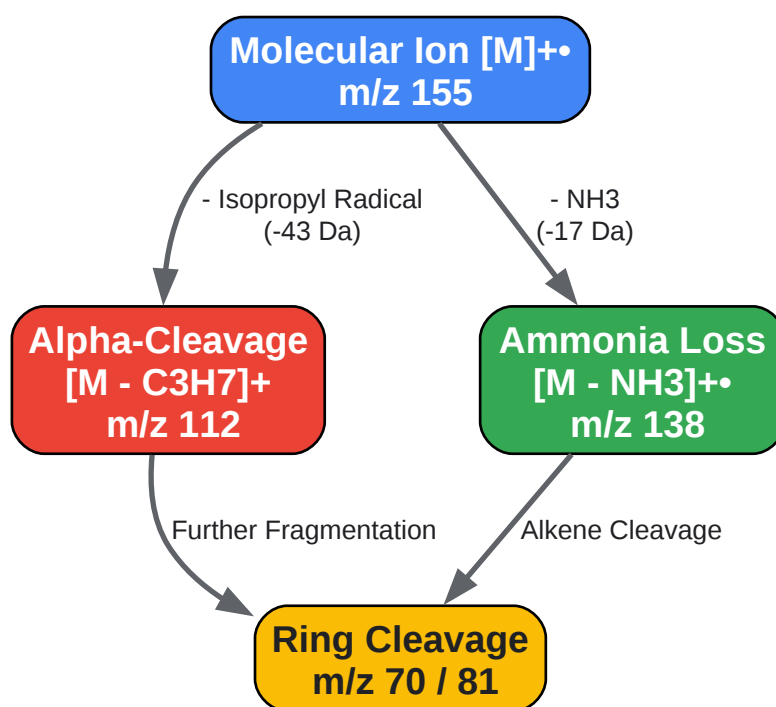
Table 2: Key Vibrational Frequencies

Vibrational Mode	Wavenumber (cm^{-1})	Intensity	Diagnostic Rationale
N-H Asym. Stretch	~3350	Medium	Higher frequency band of the primary amine doublet[4].
N-H Sym. Stretch	~3280	Medium	Lower frequency band; confirms $-\text{NH}_2$ over $-\text{NHR}$ (secondary amine).
C-N Stretch	1050 - 1150	Strong	Validates the aliphatic carbon-nitrogen single bond.
C-H Bending (gem-dimethyl)	1380 & 1365	Medium (Doublet)	Characteristic "umbrella" deformation of the isopropyl group.

Mass Spectrometry (EI-MS)

Diagnostic Rationale

Under standard 70 eV Electron Ionization (EI), cis-p-menthan-4-amine (Molecular Weight = 155.28 g/mol) undergoes predictable, thermodynamically driven fragmentation. The nitrogen atom directs the fragmentation via alpha-cleavage. The most diagnostic pathway is the loss of the bulky isopropyl radical, yielding a highly stabilized iminium ion[4].



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Caption: Primary Electron Ionization (EI) mass spectrometry fragmentation pathways.

Self-Validating Experimental Protocols

To ensure data integrity (E-E-A-T), the following protocols are engineered to prevent common analytical artifacts associated with volatile, basic terpenes.

Protocol A: Anhydrous NMR Sample Preparation

Objective: Prevent amine protonation and CO_2 adduct formation which broadens signals.

- **Solvent Purification:** Pass $CDCl_3$ through a short plug of basic alumina (Brockmann Grade I) immediately prior to use. This removes trace DCl and phosgene.
- **Sample Preparation:** Weigh 15-20 mg of cis-p-menthan-4-amine into a dry vial under a nitrogen atmosphere.
- **Internal Standard:** Add 0.03% v/v Tetramethylsilane (TMS). Note: Do not use acidic referencing standards.

- **Validation Step (D₂O Exchange):** After acquiring the initial ¹H spectrum, add 1 drop of D₂O to the NMR tube, shake vigorously for 30 seconds, and re-acquire. The disappearance of the broad singlet at ~1.10-1.50 ppm definitively validates the -NH₂ assignment.

Protocol B: Base-Deactivated GC-MS Analysis

Objective: Prevent peak tailing and thermal degradation caused by silanol interactions in the GC inlet.

- **Inlet Preparation:** Install a base-deactivated, single-taper glass liner with glass wool. Set the injection port to 250°C.
- **Column Selection:** Utilize an amine-specific stationary phase (e.g., CP-Volamine or a heavily cross-linked 5% diphenyl/95% dimethyl polysiloxane column).
- **Temperature Program:**
 - Initial: 60°C (Hold 2 min)
 - Ramp: 10°C/min to 240°C
 - Final Hold: 5 min.
- **Validation Step:** Inject a blank solvent immediately after the sample to monitor for amine carryover (ghost peaks), which indicates active sites in the liner requiring maintenance.

References[1] Title: Molecular structure of mono- and 1,2-aminoderivatives of cyclohexane: Steric strain effects as determining factors

Source: Journal of Molecular Structure: THEOCHEM URL:[3] Title: Conformational Free Energy (AG Value) of the Amino-group in Cyclohexylamine from Low Temperature Carbon-13 Nuclear Magnetic Resonance Spectroscopy Source: J.C.S. Chem. Comm. (RSC Publishing) URL:[4] Title: Reductive amination of l-menthol by aliphatic nitriles Source: Chemistry of Heterocyclic Compounds (KBFI) URL:[2] Title: Conformational analysis of menthol

diastereomers by NMR and DFT computation Source: Journal of Molecular Structure (ResearchGate) URL:

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